

N-Nitroso Dalbavancin: A Technical Guide for a Critical Reference Standard

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

Cat. No.: *B15812090*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Nitroso Dalbavancin**, a critical reference standard for the quality control and safety assessment of the antibiotic Dalbavancin. Given the increasing regulatory scrutiny of nitrosamine impurities in pharmaceutical products, a thorough understanding of this reference standard is essential for drug development and manufacturing.

N-Nitroso Dalbavancin is the N-nitroso derivative of Dalbavancin, a second-generation lipoglycopeptide antibiotic. It is recognized as a potential impurity that can form under specific conditions.^{[1][2]} As a highly characterized reference material, it is crucial for the development and validation of analytical methods to detect and quantify this impurity, ensuring that Dalbavancin drug products meet stringent safety standards set by global regulatory bodies like the FDA and EMA.^{[1][2]}

Physicochemical Data

A summary of the key physicochemical properties of **N-Nitroso Dalbavancin** is presented below. This data is essential for the proper handling, storage, and use of the reference standard in an analytical setting.

Property	Value	Source
Molecular Formula	C88H99Cl2N11O29	[3] [4] [5]
Molecular Weight	1845.71 g/mol	[3] [5]
Appearance	Off-White Solid	[6]
Solubility	Chloroform, Methanol	[6]
Storage	2-8°C Refrigerator	[5]

The Role of N-Nitroso Dalbavancin in Drug Safety and Quality Control

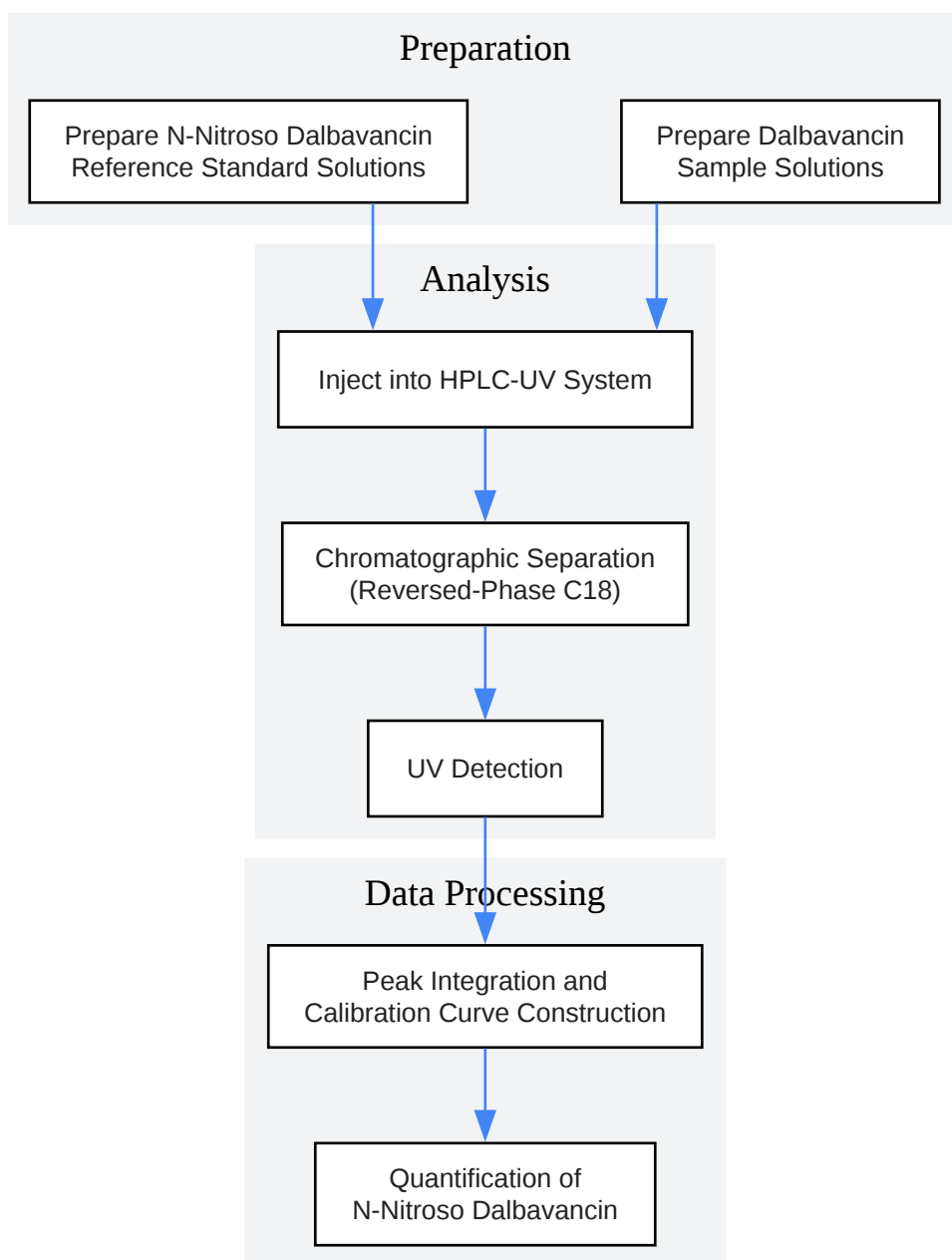
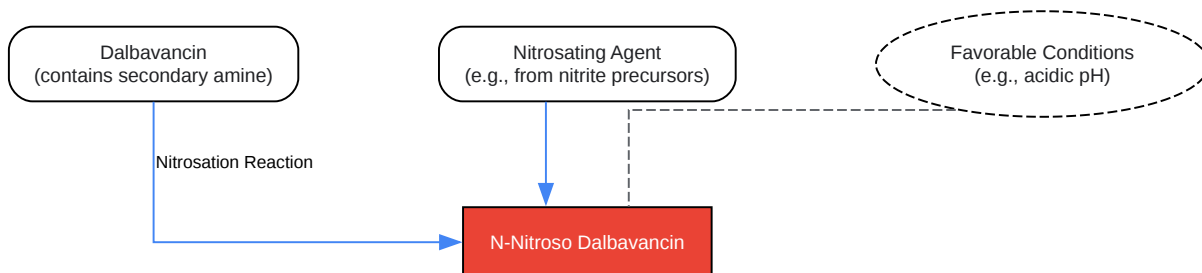
The presence of nitrosamine impurities in pharmaceuticals is a significant concern due to their potential carcinogenicity.[\[7\]](#)[\[8\]](#) **N-Nitroso Dalbavancin** serves as a reference standard for several critical applications in the pharmaceutical industry:

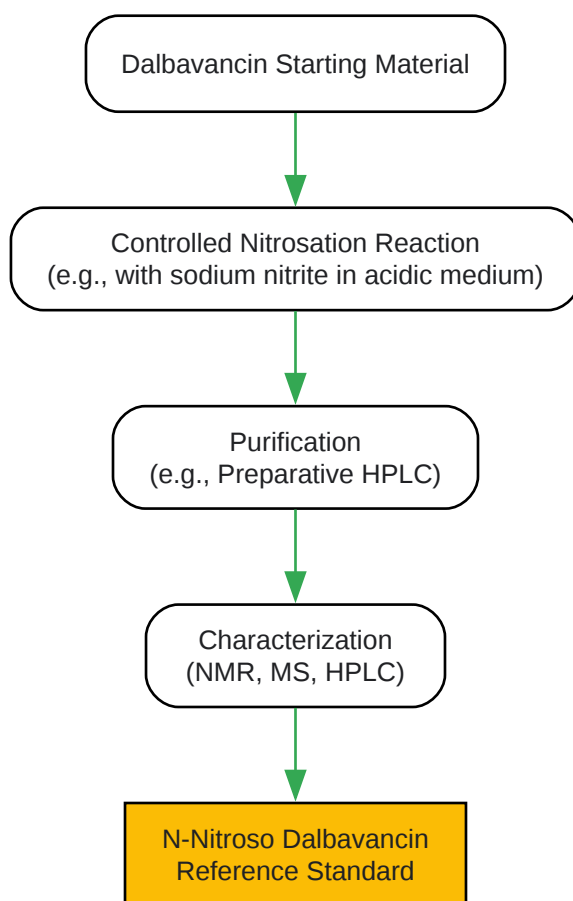
- **Analytical Method Development:** To create sensitive and specific analytical methods, such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS), for the detection of the **N-Nitroso Dalbavancin** impurity in Dalbavancin active pharmaceutical ingredient (API) and finished drug products.[\[1\]](#)
- **Method Validation (AMV):** To validate the performance of analytical methods, ensuring their accuracy, precision, linearity, and sensitivity in quantifying **N-Nitroso Dalbavancin**.[\[1\]](#)[\[9\]](#)
- **Quality Control (QC):** For routine testing of Dalbavancin batches to ensure that the levels of **N-Nitroso Dalbavancin** do not exceed the established safety limits.[\[1\]](#)[\[9\]](#)
- **Forced Degradation Studies:** To understand the conditions under which Dalbavancin might degrade to form **N-Nitroso Dalbavancin**, which informs manufacturing process control and storage conditions.[\[1\]](#)[\[10\]](#)

Formation Pathway of N-Nitroso Dalbavancin

The formation of N-nitrosamines typically involves the reaction of a secondary or tertiary amine with a nitrosating agent, such as nitrous acid, which can be formed from nitrites under acidic

conditions.[8] In the case of Dalbavancin, the secondary amine moiety within its complex structure can potentially react with nitrosating agents present as contaminants in starting materials, reagents, or solvents.





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